

# Cinnolin-4-amine: A Technical Safety Profile for Research and Development

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## Compound of Interest

Compound Name: Cinnolin-4-amine

Cat. No.: B494958

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety data for **Cinnolin-4-amine** (CAS No. 5152-83-0). The information is compiled to assist researchers, scientists, and drug development professionals in making informed decisions regarding the safe handling, storage, and disposal of this compound. It is important to note that a complete, publicly available Safety Data Sheet (SDS) with extensive quantitative toxicological data for **Cinnolin-4-amine** is not readily available. The following information is based on aggregated data from chemical suppliers and publicly accessible databases.

## Hazard Identification and Classification

**Cinnolin-4-amine** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements based on available data.<sup>[1]</sup>

Table 1: GHS Hazard Classification

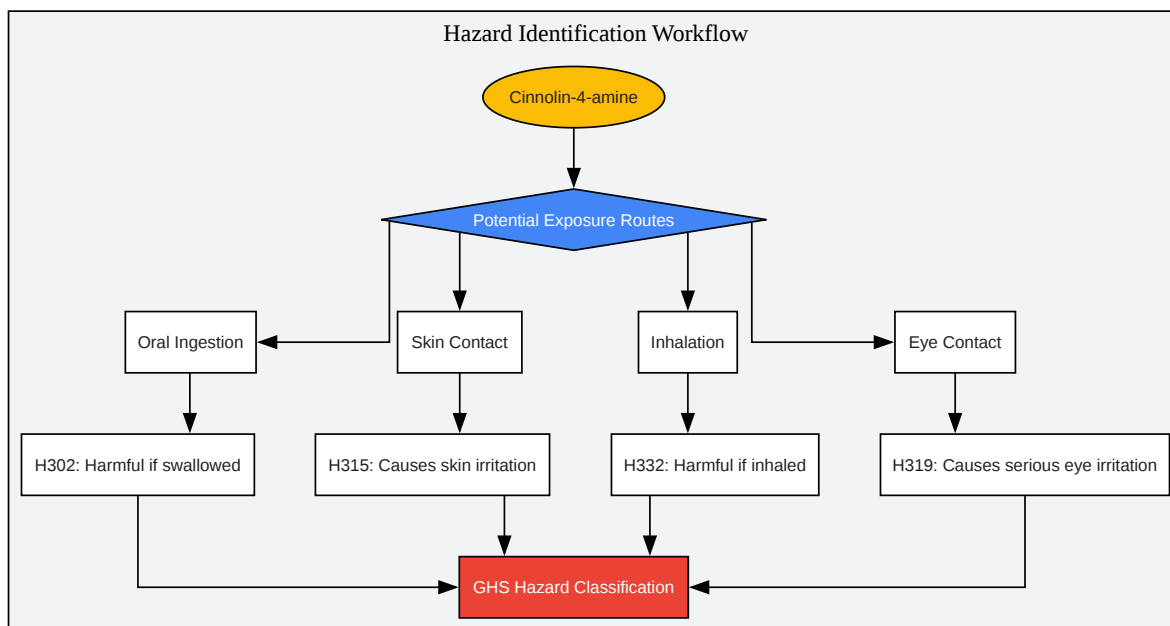
Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.

Signal Word: Warning<sup>[1]</sup>

Pictograms:

-  alt text

The following diagram outlines the logical flow of hazard identification for **Cinnolin-4-amine**.



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Caption: Hazard Identification Workflow for **Cinnolin-4-amine**.

## Physical and Chemical Properties

A summary of the available physical and chemical properties of **Cinnolin-4-amine** is provided below.<sup>[2]</sup>

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>7</sub> N <sub>3</sub>
Molecular Weight	145.16 g/mol
Melting Point	209.50 °C
Boiling Point	351.8 °C
Flash Point	193.70 °C

## Toxicological Information

Detailed toxicological studies with specific quantitative data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **Cinnolin-4-amine** are not readily available in the public domain. The GHS classification of "Harmful if swallowed" and "Harmful if inhaled" indicates a moderate level of acute toxicity.

## Experimental Protocols

Specific experimental protocols for determining the safety and toxicological profile of **Cinnolin-4-amine** have not been published. However, standardized guidelines from the Organisation for Economic Co-operation and Development (OECD) are typically followed for such assessments.

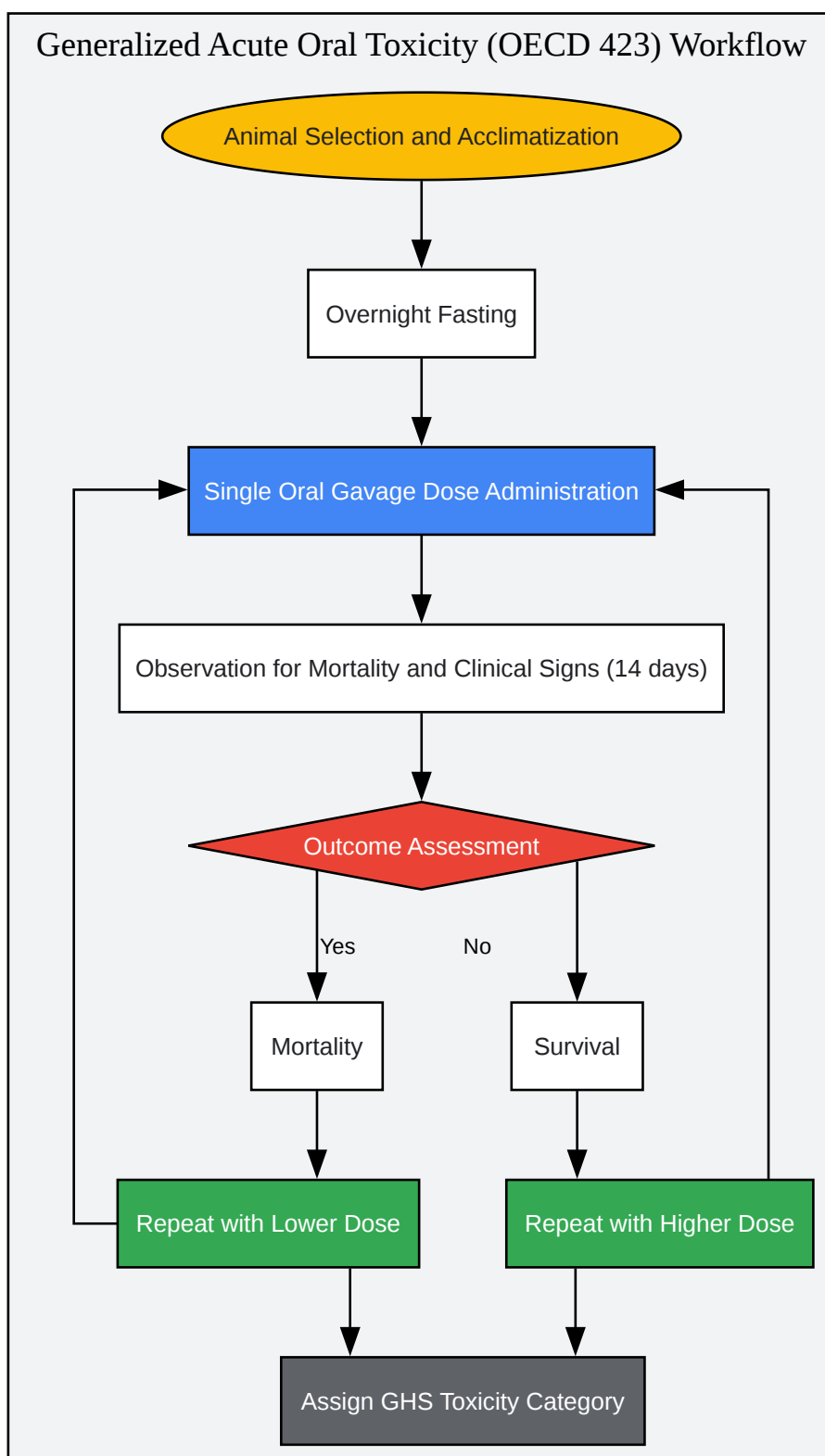
### General Protocol for Acute Oral Toxicity (OECD 423: Acute Toxic Class Method)

This method is a stepwise procedure with the use of a limited number of animals. The objective is to assign a chemical to a toxicity class rather than determining a precise LD50 value.

- **Animal Selection:** Healthy, young adult rats of a single sex (typically females) are used.
- **Housing and Fasting:** Animals are caged individually and fasted (food, but not water) overnight before dosing.
- **Dose Administration:** The test substance is administered in a single dose by gavage. The starting dose is selected from one of four fixed levels: 5, 50, 300, or 2000 mg/kg body weight.

- Observation: Animals are observed for mortality and clinical signs of toxicity for at least 14 days. Observations are made frequently on the day of dosing and at least once daily thereafter.
- Stepwise Procedure:
  - If an animal dies at the starting dose, the test is repeated with a lower dose.
  - If an animal survives, the test is repeated with a higher dose.
  - This process continues until the toxicity class can be determined.

The following diagram illustrates the general workflow of an acute oral toxicity study.



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Caption: Generalized workflow for an acute oral toxicity study.

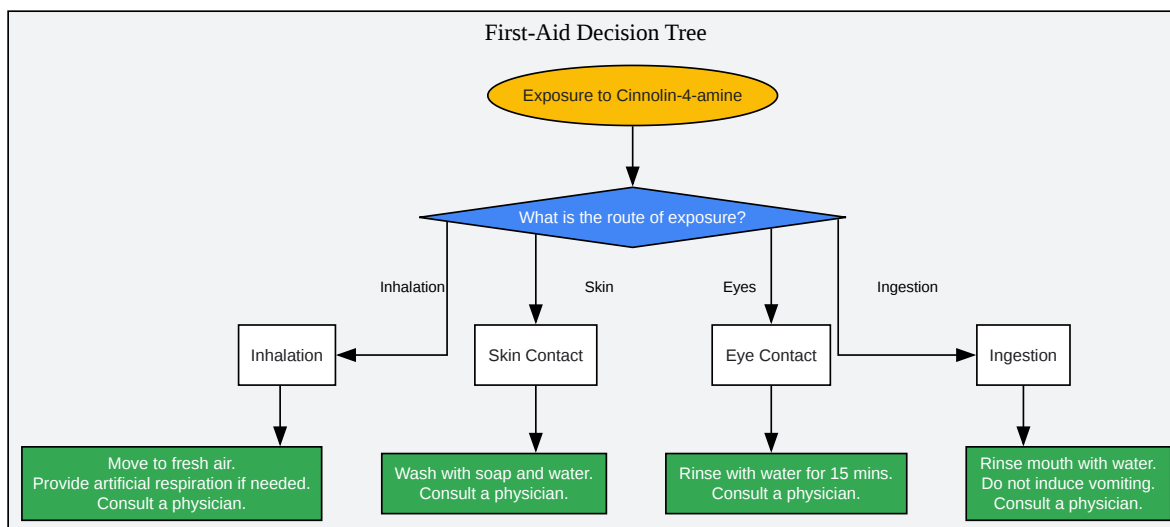
## First-Aid Measures

In case of exposure to **Cinnolin-4-amine**, the following first-aid measures should be taken:

Table 3: First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

The decision-making process for first aid is illustrated in the diagram below.



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Caption: First-aid decision tree for **Cinnolin-4-amine** exposure.

## Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Storage: Keep in a dark place, sealed in a dry, well-ventilated area. Recommended storage temperature is 2-8°C.[1]

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment should be worn when handling **Cinnolin-4-amine**.

- Eye/Face Protection: Safety glasses with side-shields conforming to EN166.



- **Skin Protection:** Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
- **Body Protection:** Complete suit protecting against chemicals. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
- **Respiratory Protection:** For nuisance exposures use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher level protection use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.

## Disposal Considerations

Dispose of contents/container in accordance with local, regional, national, and international regulations.

Disclaimer: This document is intended as a guide and is based on the best information currently available. It is the responsibility of the user to conduct their own risk assessment and to implement appropriate safety measures. This information is not a substitute for a formal Safety Data Sheet (SDS).

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## References

- 1. achmem.com [achmem.com]
- 2. Cinnolin-4-amine | 5152-83-0 | FAA15283 | Biosynth [biosynth.com]
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